

Personal protective equipment for handling 2-Hydroxybutanal

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Compound of Interest

Compound Name: **2-Hydroxybutanal**

Cat. No.: **B14680593**

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Essential Safety and Handling Guide for 2-Hydroxybutanal

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for **2-Hydroxybutanal** (also known as 4-Hydroxybutanal). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks.

Chemical Identifier:

- Name: **2-Hydroxybutanal**
- Synonyms: 4-Hydroxybutanal
- Molecular Formula: C₄H₈O₂[\[1\]](#)
- CAS Number: 37428-67-4[\[2\]](#)

Hazard Identification and Classification

2-Hydroxybutanal is classified as a hazardous substance with the following primary concerns:

- Physical Hazards: Highly flammable liquid and vapor (Category 2).[\[3\]](#)

- Health Hazards:

- Causes skin irritation (Category 2).[3]
- Causes serious eye irritation (Category 2).[3]
- May cause respiratory irritation (Specific target organ toxicity, single exposure, Category 3).[3]
- Toxic in contact with skin.[1]

Signal Word: Danger[3]

Hazard Pictograms:

- GHS02: Flame[3]
- GHS07: Exclamation mark[3]

Personal Protective Equipment (PPE)

Proper selection and use of Personal Protective Equipment (PPE) are the primary defense against exposure. The following table summarizes the recommended PPE for handling **2-Hydroxybutanal**.

Protection Type	Recommended Equipment	Specifications and Remarks
Eye and Face Protection	Tightly fitting safety goggles with side-shields or a face shield.	Must conform to EN 166 (EU) or NIOSH (US) standards. A face shield is recommended when there is a significant splash hazard. [4]
Hand Protection	Compatible chemical-resistant gloves.	Wear compatible chemical-resistant gloves to prevent skin exposure. [3] Nitrile gloves may provide splash protection but are not suitable for immersion. Always inspect gloves for degradation or punctures before use.
Skin and Body Protection	Flame-retardant and chemically impervious lab coat or apron.	Wear appropriate protective clothing to prevent skin exposure. [3] Closed-toe shoes are mandatory.
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.	Required when vapors or aerosols are generated. Work should be conducted in a well-ventilated area, preferably a chemical fume hood. [4]

Safe Handling and Storage Protocol

This protocol outlines the safe handling of **2-Hydroxybutanal** from preparation to experimental use.

1. Pre-Operational Checks:

- Ventilation: Ensure the chemical fume hood is operational and certified.[\[4\]](#)

- PPE Inspection: Inspect all PPE for damage or contamination. Don fresh, appropriate gloves.[4]
- Emergency Equipment: Confirm that a safety shower, eyewash station, and a Class B fire extinguisher are accessible and unobstructed.[3][4]
- Spill Kit: Have a spill kit rated for flammable liquids readily available.[4]

2. Chemical Handling:

- Work Area: Conduct all work with **2-Hydroxybutanal** inside a certified chemical fume hood. [4]
- Tools: Use non-sparking tools for all operations.[5]
- Dispensing: Dispense the chemical slowly and carefully to avoid splashing. Keep containers tightly closed when not in use.[3]
- Heating: Avoid heating the chemical near open flames, sparks, or other ignition sources.[3] Use a heating mantle or water bath with temperature control.
- General Hygiene: Avoid contact with skin, eyes, and clothing.[3] Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.[3]

3. Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances.[3]
- Keep container tightly closed in an upright position to prevent leakage.[3]
- Keep away from heat, sparks, and open flames.[3]
- Incompatible Materials: Strong oxidizing agents, acid chlorides, acid anhydrides.[6]

Emergency Procedures

Situation	Action
Eye Contact	Immediately flush eyes with plenty of flowing water for 10 to 15 minutes, holding eyelids apart. Remove contact lenses if present and easy to do. Consult an ophthalmologist.[3]
Skin Contact	Remove/Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash immediately with plenty of water and soap for at least 15 minutes. Call a physician if irritation persists.[3]
Inhalation	Remove casualty to fresh air and keep at rest in a position comfortable for breathing. If breathing is irregular or stopped, administer artificial respiration. Call a physician.[3]
Ingestion	Wash out mouth with water provided the person is conscious. Do NOT induce vomiting. Call a physician.[3][6]
Fire	Use water spray, carbon dioxide (CO2), dry chemical, or alcohol-resistant foam. Wear a self-contained breathing apparatus and chemical protective clothing.[6]
Spill	Ventilate the area. Remove all sources of ignition. Collect in closed and suitable containers for disposal. Do not allow to enter drains or soil.[3]

Disposal Plan

The disposal of **2-Hydroxybutanal** and its containers must be handled as hazardous waste.

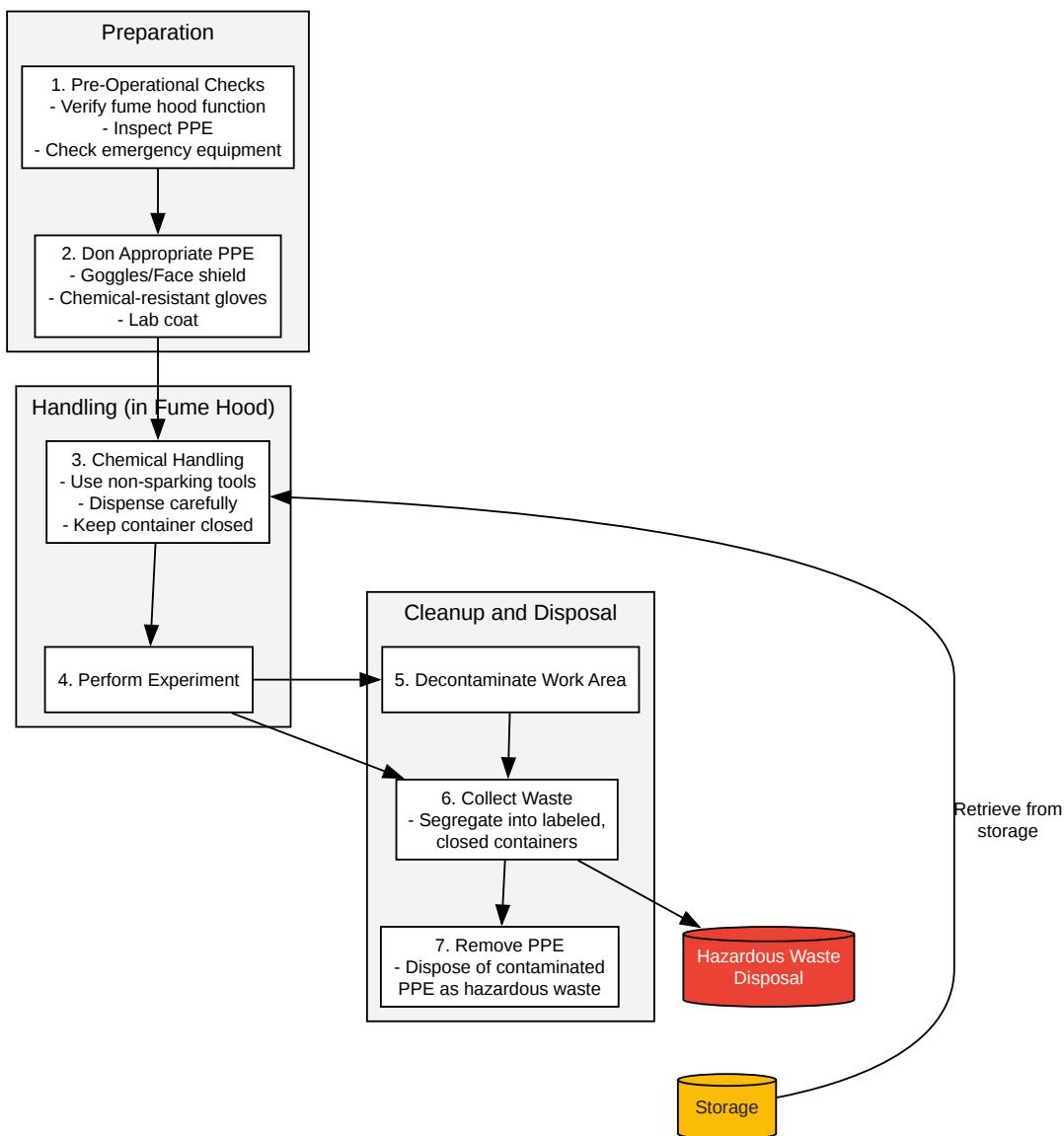
Step-by-Step Disposal Protocol:

- Waste Identification and Classification: **2-Hydroxybutanal** should be treated as a hazardous waste.[7]

- Waste Collection and Storage:
 - Container: Use a dedicated, properly labeled, and sealed container for collecting waste. The container must be compatible with the chemical.[\[7\]](#)
 - Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the chemical name "**2-Hydroxybutanal**".[\[7\]](#)
 - Segregation: Do not mix **2-Hydroxybutanal** waste with other chemical waste streams unless explicitly permitted by your institution's hazardous waste management plan.[\[7\]](#)
 - Storage: Store the sealed waste container in a designated, well-ventilated, and cool secondary containment area away from incompatible materials.[\[7\]](#)
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the waste.[\[7\]](#)
 - Never dispose of **2-Hydroxybutanal** down the drain or in regular trash.[\[8\]](#)
- Empty Container Disposal:
 - Thoroughly empty all contents. The first rinse of the container must be collected and disposed of as hazardous waste.[\[9\]](#) After thorough rinsing and air-drying, the container may be disposed of according to institutional guidelines.

Workflow for Handling **2-Hydroxybutanal**

Workflow for Handling 2-Hydroxybutanal

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Caption: Workflow for the safe handling of **2-Hydroxybutanal**.

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